

# Molecular weight and formula of 2-Iodo-4-nitrotoluene

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## Compound of Interest

Compound Name: 2-Iodo-4-nitrotoluene

Cat. No.: B1293748

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## An In-depth Technical Guide on 2-Iodo-4-nitrotoluene

This guide provides essential information regarding the molecular properties of **2-Iodo-4-nitrotoluene**, a compound of interest for researchers, scientists, and professionals in drug development.

## Core Molecular Data

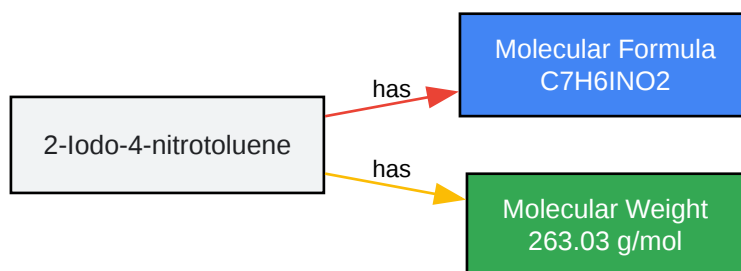
The fundamental molecular characteristics of **2-Iodo-4-nitrotoluene** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Parameter	Value
Molecular Formula	C7H6INO2[1][2][3][4]
Molecular Weight	263.03 g/mol [1]

The molecular formula, C7H6INO2, indicates the elemental composition of the molecule, consisting of seven carbon atoms, six hydrogen atoms, one iodine atom, one nitrogen atom, and two oxygen atoms.[1][2][3] The molecular weight is a critical parameter for converting between mass and molar units in experimental protocols.[1][2][3]

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.



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Caption: Relationship between **2-Iodo-4-nitrotoluene** and its molecular properties.

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## References

- 1. 2-Iodo-4-nitrotoluene | C7H6INO2 | CID 82188 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Iodo-4-nitrotoluene | SIELC Technologies [sielc.com]
- 3. 2-Iodo-4-nitrotoluene [webbook.nist.gov]
- 4. 2-Iodo-4-nitrotoluene, 97% | Fisher Scientific [fishersci.ca]
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